

# Health and Safety Technical Guide: 2-tert-Butylanthracene

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## Compound of Interest

Compound Name: 2-tert-Butylanthracene

Cat. No.: B094940

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide for informational purposes only. The health and safety information for **2-tert-Butylanthracene** is incomplete and contains significant discrepancies across various sources. Extreme caution should be exercised when handling this chemical. Users are strongly advised to consult original Safety Data Sheets (SDS) from their suppliers and conduct a thorough risk assessment before use.

## Executive Summary

**2-tert-Butylanthracene** is a derivative of the polycyclic aromatic hydrocarbon (PAH) anthracene. This guide provides a comprehensive overview of the available health and safety information for this compound. A critical finding of this review is the significant lack of definitive toxicological data and conflicting hazard classifications from different suppliers. While some sources indicate the substance is not hazardous, others classify it as harmful or even highly toxic. Therefore, a conservative approach to handling and personal protection is strongly recommended until its toxicological profile is more thoroughly understood. This guide summarizes the known physical and chemical properties, presents the conflicting hazard information, outlines recommended safety precautions based on a worst-case scenario, and discusses the environmental impact by drawing comparisons with the parent compound, anthracene.

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **2-tert-Butylanthracene** is provided in Table 1. Key toxicological parameters such as boiling point and flash point are not well-documented in publicly available literature.

Table 1: Physical and Chemical Properties of **2-tert-Butylanthracene**

Property	Value	Source(s)
Chemical Formula	C <sub>18</sub> H <sub>18</sub>	--INVALID-LINK--
Molecular Weight	234.34 g/mol	--INVALID-LINK--
CAS Number	18801-00-8	--INVALID-LINK--
Appearance	Light yellow powder/solid	Various SDS
Melting Point	145 - 149 °C	Various SDS
Boiling Point	No information available	Various SDS
Flash Point	No information available	Various SDS
Solubility	Insoluble in water	Inferred from PAH properties

## Hazard Identification and Classification

There is a significant and critical discrepancy in the GHS classification of **2-tert-Butylanthracene** among chemical suppliers. There is no harmonized classification available from the European Chemicals Agency (ECHA). This lack of consensus underscores the need for extreme caution.

Conflicting GHS Classifications:

- Source 1 (e.g., PubChem aggregator): States that the chemical does not meet GHS hazard criteria based on notifications from multiple companies.<sup>[1]</sup>
- Source 2 (e.g., Fluorochem): Classifies the substance with the GHS07 pictogram (Harmful/Irritant) and the signal word "Warning," with hazard statements including H302 (Harmful if swallowed).<sup>[2]</sup>

- Source 3 (e.g., a Sigma-Aldrich SDS for a related product): While not for the pure substance, an SDS for a solution containing **2-tert-Butylanthracene** indicates high toxicity with GHS06 (Toxic) and GHS09 (Hazardous to the aquatic environment) pictograms, and hazard statements H310 + H330 (Fatal in contact with skin or if inhaled) and H411 (Toxic to aquatic life with long lasting effects).

Given these conflicting reports, it is prudent to handle **2-tert-Butylanthracene** as a substance with high potential toxicity until definitive data becomes available.

Table 2: Summary of GHS Hazard Classifications (Conflicting Information)

Hazard Class	GHS Classification (Source 1)	GHS Classification (Source 2)	GHS Classification (Source 3 - related product)
Acute Oral Toxicity	Not Classified	Category 4 (Harmful if swallowed)	Not specified
Acute Dermal Toxicity	Not Classified	Not Classified	Category 1 (Fatal in contact with skin)
Acute Inhalation Toxicity	Not Classified	Not Classified	Category 2 (Fatal if inhaled)
Skin Corrosion/Irritation	Not Classified	Not Classified	Not specified
Serious Eye Damage/Irritation	Not Classified	Not Classified	Not specified
Aquatic Hazard (Acute)	Not Classified	Not Classified	Category 2
Aquatic Hazard (Chronic)	Not Classified	Not Classified	Category 2 (Toxic to aquatic life with long lasting effects)

## Toxicological Information

There is a notable absence of quantitative toxicological data for **2-tert-Butylanthracene** in the public domain. Safety data sheets consistently report "no data available" for acute toxicity endpoints.

Table 3: Acute Toxicity Data for **2-tert-Butylanthracene**

Endpoint	Route	Species	Value
LD50	Oral	Not available	No data available
LD50	Dermal	Not available	No data available
LC50	Inhalation	Not available	No data available

Due to the lack of specific data, a read-across approach using data from the parent compound, anthracene, may provide some insight, although this should be interpreted with caution. Anthracene itself is not classified as a human carcinogen (IARC Group 3), but it can be phototoxic.[3] The toxicological properties of alkylated anthracenes can differ from the parent compound.

## Experimental Protocols

No specific experimental protocols for the toxicological testing of **2-tert-Butylanthracene** have been identified. However, standardized protocols from the Organisation for Economic Co-operation and Development (OECD) would be applicable for determining its toxicological profile.

### Acute Oral Toxicity (OECD Test Guideline 423)

This method involves the administration of the test substance to a group of rodents at one of a series of fixed dose levels. The procedure is a stepwise process where the results from a single dose group determine the next dose level. The objective is to identify a dose that causes mortality or clear signs of toxicity, allowing for classification into a GHS category.

### Acute Dermal Toxicity (OECD Test Guideline 402)

In this test, the substance is applied to a small area of the skin of an animal (typically a rabbit or rat) for 24 hours. The animals are observed for signs of toxicity and mortality over a 14-day

period. This test would be critical to perform to resolve the conflicting dermal toxicity classifications.

## Acute Inhalation Toxicity (OECD Test Guideline 403)

This guideline describes a method for assessing the toxicity of a substance when inhaled. Animals are exposed to the substance as a gas, vapor, or aerosol in a chamber for a defined period. Observations for toxicity and mortality are made during and after exposure.

## Aquatic Toxicity

Standard OECD guidelines for testing the toxicity to aquatic organisms would be employed:

- Fish, Acute Toxicity Test (OECD 203): To determine the LC50 in fish over a 96-hour exposure.
- Daphnia sp., Acute Immobilisation Test (OECD 202): To determine the EC50 for immobilization of *Daphnia magna* over a 48-hour exposure.
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201): To determine the EC50 for the inhibition of growth of a selected algal species over a 72-hour period.

## Handling, Storage, and Personal Protective Equipment (PPE)

Given the conflicting hazard data, a conservative approach to handling and storage is essential. The following recommendations are based on the potential for high toxicity.

### Handling

- Work in a well-ventilated area, preferably in a certified chemical fume hood.
- Avoid generating dust.
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the work area.

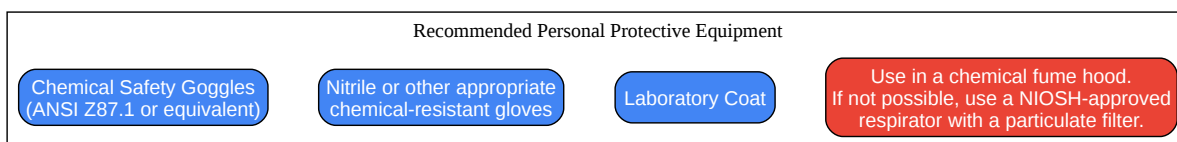
- Wash hands thoroughly after handling.

## Storage

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

## Personal Protective Equipment (PPE)

The following diagram outlines the recommended PPE when handling **2-tert-Butylanthracene**.



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*Figure 1. Recommended Personal Protective Equipment (PPE).*

## Emergency Procedures

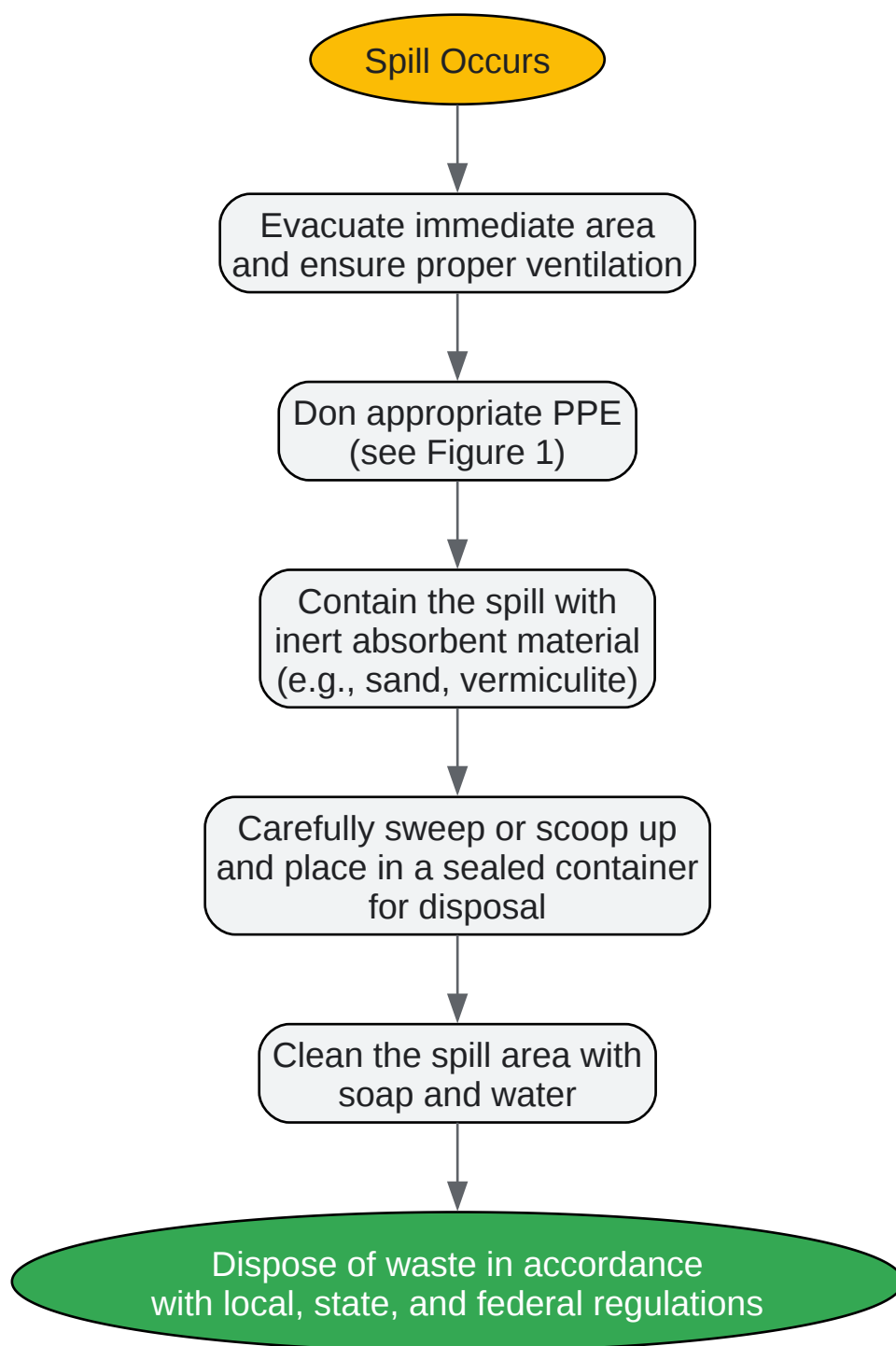
### First Aid Measures

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get immediate medical attention.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get immediate medical attention.

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

## Accidental Release Measures

The following diagram illustrates a general workflow for handling a spill of **2-tert-Butylanthracene**.



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*Figure 2. General Spill Response Workflow.*

## Environmental Information



Specific ecotoxicological data for **2-tert-Butylanthracene** is not available. However, based on the classification from one supplier ("Toxic to aquatic life with long lasting effects") and data from the parent compound, it should be considered hazardous to the aquatic environment.

Read-Across from Anthracene:

- Toxicity: Anthracene is known to be toxic to aquatic life, with 96-hour LC50 values for freshwater fish ranging from 1.3 to 46 µg/L. It can also inhibit the growth of freshwater microalgae, with EC50 values reported in the low mg/L range.[4]
- Persistence and Bioaccumulation: As a PAH, **2-tert-Butylanthracene** is expected to be persistent in the environment and have the potential to bioaccumulate.
- Mobility: Due to its low water solubility, it is expected to adsorb to soil and sediment.

Environmental Precautions:

- Do not allow to enter drains, sewers, or waterways.
- Dispose of in accordance with environmental regulations.

## Conclusion

The available health and safety information for **2-tert-Butylanthracene** is alarmingly inconsistent and incomplete. The conflicting GHS classifications, ranging from non-hazardous to fatally toxic, and the absence of quantitative toxicological data, necessitate a highly cautious approach. Researchers, scientists, and drug development professionals must prioritize a comprehensive, site-specific risk assessment before handling this compound. The safety recommendations provided in this guide are based on a conservative interpretation of the available data. Further toxicological and ecotoxicological testing is urgently needed to establish a definitive hazard profile for **2-tert-Butylanthracene**.

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## References

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